

Analytical Methods for Dimethomorph Residue Determination

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Compound Focus: Dimethomorph

CAS No.: 110488-70-5

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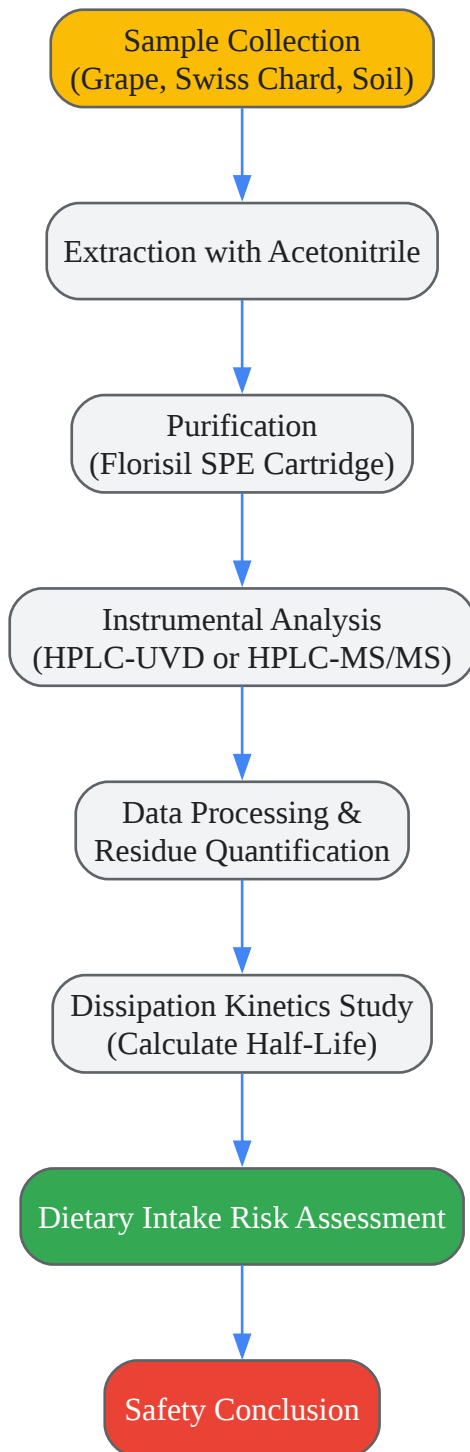
A reliable analytical method is the foundation for studying pesticide residues. The established methodology for **dimethomorph** in various crops is summarized below.

Table 1: Analytical Method for Dimethomorph Residue Determination

Aspect	Description
Core Technique	High-performance liquid chromatography (HPLC) coupled with ultraviolet (UV) detection or tandem mass spectrometry (MS/MS) for confirmation [1].
Extraction	Solvent extraction using acetonitrile [1].
Purification	Clean-up using Florisil solid-phase extraction (SPE) cartridges [1].
Linearity	Excellent coefficient of determination ($R^2 = 0.9996$) over a range of 0.05-50.0 mg/L [1].
Recovery Rate	82.98% to 95.43% in Swiss chard [1]; 76.88% to 97.05% in grape and soil matrices [2].
Precision (RSD)	Relative standard deviation $\leq 5.12\%$ (Swiss chard) [1] and 1.73%-10.38% (grapes) [2].

Aspect	Description
Sensitivity (LOD/LOQ)	Limit of Detection (LOD): 0.003 mg/kg; Limit of Quantification (LOQ): 0.01 mg/kg [1].

The following diagram illustrates the workflow for quantifying **dimethomorph** residues and assessing dietary risk.



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Residue Dissipation Kinetics and Dietary Risk of Dimethomorph

The environmental fate of a pesticide and its potential to enter the food chain are critical for safety evaluations. The following table compiles data on how **dimethomorph** degrades in different crops and the associated risk assessments.

Table 2: Dimethomorph Residue Dissipation and Dietary Risk in Crops

Crop	Initial Deposit (0-day)	Dissipation Half-Life	Terminal Residue	Risk Assessment Metric & Value	Conclusion
Grape	Not Specified	7.3 - 12.0 days [2]	0.05 - 0.87 mg/kg [2]	HQ/HQI: Below 100% [2]	No significant risk to Chinese consumers at recommended dosage [2].
Swiss Chard	7.57 - 8.55 mg/kg [1]	5.0 - 5.1 days [1]	Not Specified	ADI%: 0.084% - 0.094% (Day 0); 0.014% (Day 10) [1]	Safe for Korean consumers, no hazardous effects expected [1].

Key Findings:

- **Rapid Dissipation:** **Dimethomorph** dissipates relatively quickly in crops, with half-lives ranging from about 5 days in Swiss chard to 7-12 days in grapes [2] [1].
- **Low Risk:** In both studies, the calculated dietary risk was significantly below levels of concern. The Hazard Quotient (HQ) and Hazard Quotient Index (HQI) for grapes were below 100% [2], and the calculated percentage of the Acceptable Daily Intake (%ADI) for Swiss chard was far less than 100% [1], indicating a high margin of safety.

Regulatory Context and Comparative Considerations

While direct side-by-side experimental data on multiple fungicides is limited in the search results, the following points provide context for **dimethomorph**'s regulatory status and a framework for comparison.

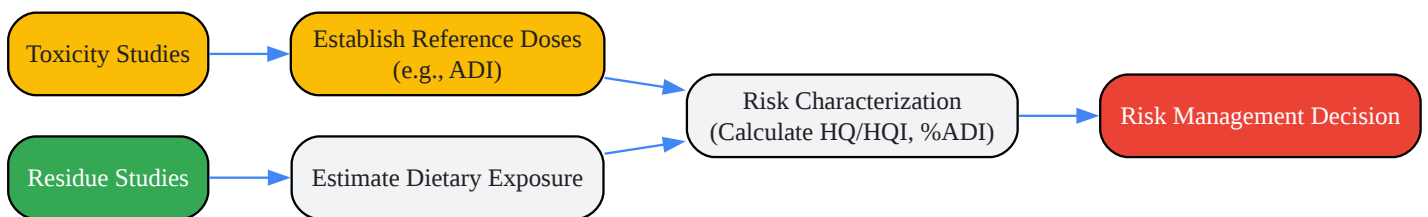
- **U.S. EPA Tolerance Regulations:** The U.S. Environmental Protection Agency (EPA) establishes and periodically updates **tolerance levels** (maximum legal residues) for **dimethomorph** in various commodities. For example, a tolerance of 0.90 ppm was established for strawberries. This process

involves a comprehensive safety determination ensuring "a reasonable certainty that no harm will result from aggregate exposure" [3].

- **Comparative Framework:** When comparing **dimethomorph** to alternative fungicides (e.g., pyraclostrobin), professionals should evaluate the following parameters for each chemical:
 - **Analytical Method Performance:** Compare recovery rates, sensitivity (LOD/LOQ), and simplicity.
 - **Dissipation Kinetics:** Compare half-lives across different crops and environmental conditions.
 - **Toxicity Profile:** Compare reference doses like Acute Reference Dose (ARfD) and ADI.
 - **Dietary Risk Assessment Outcomes:** Compare HQ, HQI, and %ADI values.
 - **Legal Tolerance Levels:** Compare MRLs set by different regulatory bodies (e.g., EPA, Korean MFDS).

A Protocol for Dietary Risk Assessment

The dietary risk assessment process, as outlined by the EPA and applied in the cited research, can be summarized as follows [2] [3]:



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- **Hazard Identification & Dose-Response:** Conduct toxicology studies to determine the **Acceptable Daily Intake (ADI)**, the amount that can be consumed daily over a lifetime without appreciable risk [3].
- **Exposure Assessment:** Combine residue data from field trials (terminal residues) with food consumption data to estimate potential dietary exposure [2] [1].
- **Risk Characterization:** Compare the estimated exposure to the ADI. This is expressed as:
 - **%ADI:** $(\text{Estimated Exposure} / \text{ADI}) \times 100\%$. A value below 100% indicates acceptable risk [1].
 - **Hazard Quotient (HQ):** Similar to %ADI. An **Hazard Quotient Index (HQI)** may be used for multiple pesticides. Values below 100% indicate low risk [2].

Research Gaps and Future Directions

The search results reveal a need for:

- **Direct Comparative Studies:** More research directly comparing **dimethomorph** with other common fungicides (e.g., pyraclostrobin) under identical field conditions is needed.
- **Broader Commodity & Regional Data:** Expanding residue dissipation studies to a wider variety of crops and geographical locations would strengthen the global risk assessment framework.

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To cite this document: Smolecule. [Analytical Methods for Dimethomorph Residue Determination].

Smolecule, [2026]. [Online PDF]. Available at:

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